

Proper Disposal of 6-Bromonicotinic Acid: A Comprehensive Guide

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Compound of Interest

Compound Name: 6-Bromonicotinic acid

Cat. No.: B027431

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents is paramount. This guide provides essential safety and logistical information for the proper disposal of **6-Bromonicotinic acid** (CAS No. 6311-35-9), ensuring operational safety and regulatory compliance.

Safety and Hazard Information

6-Bromonicotinic acid is classified as a hazardous chemical. It is known to cause skin and serious eye irritation, and may also cause respiratory irritation.^{[1][2]} Therefore, strict adherence to safety protocols is mandatory during handling and disposal.

Quantitative Data Summary

| Property | Value | Source |
|-------------------|------------------------|--------|
| CAS Number | 6311-35-9 | [1] |
| Molecular Formula | C6H4BrNO2 | N/A |
| Molecular Weight | 202.01 g/mol | [3] |
| Melting Point | 200-203 °C | [4] |
| Appearance | Off-white solid powder | [2] |
| Odor | Odorless | [2] |

Personal Protective Equipment (PPE)

When handling **6-Bromonicotinic acid**, especially during disposal procedures, the following personal protective equipment must be worn:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][5]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[6]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[6]
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator. A respirator with a particulate filter conforming to EN 143 is recommended.[1]

Spill Cleanup Procedures

In the event of a spill, follow these steps to ensure safety and minimize environmental contamination:

- Evacuate: Evacuate unnecessary personnel from the area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Avoid generating dust.[7]
- Cleanup: Sweep or shovel the spilled material into a suitable container for disposal.[8] Use a method that does not generate dust, such as vacuuming or gently sweeping.
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by washing with soap and water.
- Disposal: Dispose of the contaminated materials and waste in accordance with local, regional, and national regulations.[1]

Disposal Protocol

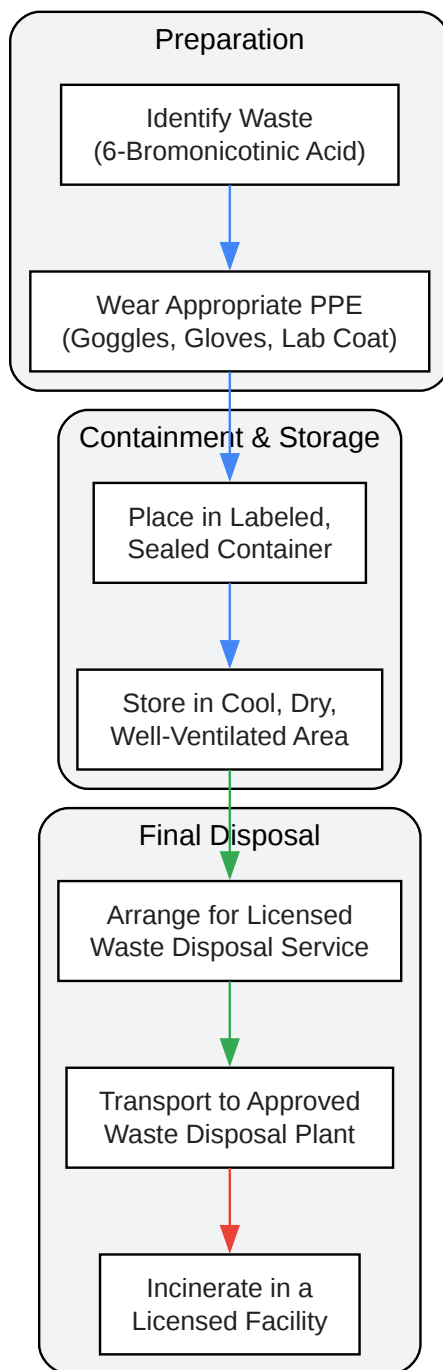
Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste and must consult local, regional, and national hazardous waste regulations for complete and accurate classification.^{[1][5]}

Step-by-Step Disposal Procedure:

- **Waste Identification:** Clearly label the waste container with the chemical name "**6-Bromonicotinic acid**" and any associated hazard symbols.
- **Containerization:** Place the **6-Bromonicotinic acid** waste into a designated, compatible, and properly sealed container.^[1] Do not mix with other incompatible wastes. Incompatible materials include strong oxidizing agents, strong acids, and strong bases.^[1]
- **Storage:** Store the waste container in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible materials.^{[1][7]} The storage area should be secure and accessible only to authorized personnel.
- **Transportation:** Transport the waste in accordance with all applicable local, state, and federal regulations.
- **Final Disposal:** Dispose of the contents and container to an approved waste disposal plant.^{[1][2][7][9]} This may involve incineration in a licensed facility equipped with an afterburner and scrubber to neutralize harmful combustion products.^[8] Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides, carbon monoxide, carbon dioxide, bromine, and hydrogen bromide.^[1]

Experimental Workflow for Disposal

6-Bromonicotinic Acid Disposal Workflow



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Caption: Workflow for the safe disposal of **6-Bromonicotinic acid**.

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